

Dipropyl sulfoxide CAS number 4253-91-2

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Compound of Interest

Compound Name: *Dipropyl sulfoxide*

CAS No.: *4253-91-2*

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An In-Depth Technical Guide to **Dipropyl Sulfoxide** (CAS 4253-91-2): Properties, Synthesis, and Applications

Introduction

Dipropyl sulfoxide (CAS No. 4253-91-2), a dialkyl sulfoxide, represents a class of organosulfur compounds that are pivotal in both synthetic chemistry and pharmaceutical sciences. While its cousin, dimethyl sulfoxide (DMSO), is ubiquitously known as a versatile solvent and reagent, **dipropyl sulfoxide** and its analogues offer a unique set of properties that merit specific investigation.^[1] This guide, intended for researchers, chemists, and drug development professionals, provides a comprehensive technical overview of **dipropyl sulfoxide**. Moving beyond a simple recitation of facts, we will delve into the causality behind its synthesis, explore its nuanced reactivity, and contextualize its applications, particularly within the pharmaceutical landscape. This document is structured to provide not just data, but actionable, field-proven insights grounded in authoritative sources.

Part 1: Foundational Chemical and Physical Profile

A thorough understanding of a compound's physical and chemical properties is the bedrock of its effective application in research and development. **Dipropyl sulfoxide** is a polar molecule

characterized by the sulfinyl functional group, which dictates its chemical behavior and physical characteristics.^[2]

Chemical Identifiers and Molecular Structure

- IUPAC Name: 1-(Propylsulfinyl)propane^[3]
- CAS Number: 4253-91-2^{[3][4]}
- Molecular Formula: C₆H₁₄OS^{[3][4][5]}
- Molecular Weight: 134.24 g/mol ^{[3][4][5]}
- SMILES: CCCS(=O)CCC^[3]
- InChI Key: BQCCJWMQESHLIT-UHFFFAOYSA-N^{[3][4]}

Physicochemical Properties

The properties of **dipropyl sulfoxide** are summarized in the table below. Its moderate lipophilicity (logP ≈ 1.5) and boiling point make it suitable for a range of reaction conditions.

Property	Value	Unit	Source
Normal Boiling Point (Tboil)	475.00 ± 1.00	K	Cheméo[6]
Normal Melting Point (Tfus)	297.90 ± 1.00	K	Cheméo[6]
Octanol/Water Partition Coeff. (logPoct/wat)	1.555	Cheméo[6]	
Water Solubility (log10WS)	-0.97	mol/l	Cheméo[6]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	74.00 ± 1.00	kJ/mol	Cheméo[6]
Critical Temperature (Tc)	570.30	K	Cheméo[6]
Critical Pressure (Pc)	3427.87	kPa	Cheméo[6]

Spectroscopic Signature

Characterization of **dipropyl sulfoxide** relies on standard spectroscopic techniques. While specific spectra are available across various databases, the key expected signatures include:

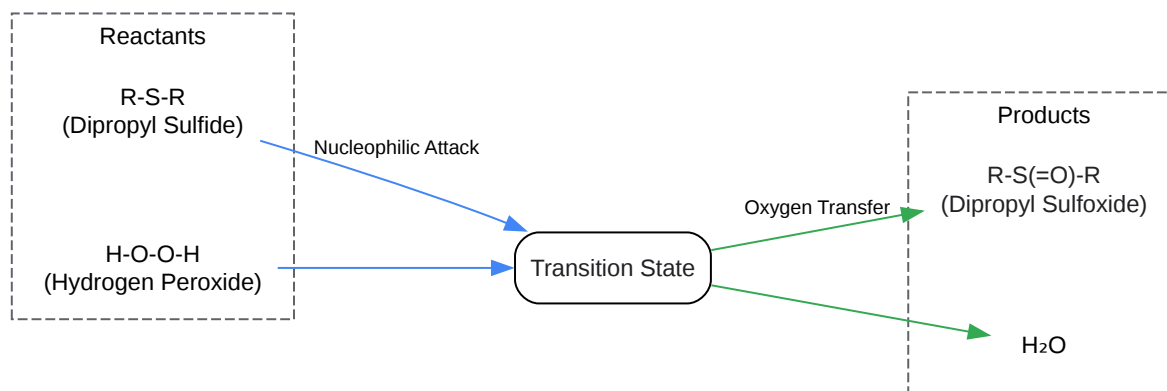
- ^{13}C NMR: Signals corresponding to the three distinct carbon environments of the propyl chains.
- ^1H NMR: Complex multiplets for the propyl chain protons (CH_3 , $-\text{CH}_2-$, and $-\text{CH}_2-\text{S}(\text{O})-$).
- IR Spectroscopy: A strong, characteristic absorption band for the $\text{S}=\text{O}$ stretch.
- Mass Spectrometry: The molecular ion peak (m/z) at approximately 134, along with fragmentation patterns corresponding to the loss of propyl and other alkyl fragments.[4]

Part 2: Synthesis and Mechanistic Considerations

The most direct and common route to **dipropyl sulfoxide** is the controlled oxidation of its corresponding sulfide, dipropyl sulfide.[7] The challenge in this transformation lies in achieving high selectivity for the sulfoxide while preventing over-oxidation to the dipropyl sulfone.[8]

Mechanism: Sulfide Oxidation

The oxidation of a sulfide to a sulfoxide involves the addition of a single oxygen atom to the sulfur center. When using an oxidant like hydrogen peroxide (H_2O_2), the reaction proceeds via nucleophilic attack by the electron-rich sulfur atom on the peroxide oxygen. The choice of H_2O_2 is often favored in green chemistry applications as its only byproduct is water.[9]



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Caption: General mechanism for sulfide oxidation to sulfoxide.

Experimental Protocol: Synthesis via H_2O_2 Oxidation

This protocol is a self-validating system designed for high selectivity. The use of a stoichiometric amount of oxidant under controlled temperature is critical to prevent sulfone formation.

Materials:

- Dipropyl sulfide

- 30% Hydrogen peroxide (H_2O_2) solution
- Glacial acetic acid (as catalyst/solvent)[8]
- Dichloromethane (for extraction)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Rotary evaporator
- Separatory funnel and standard glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and cooled in an ice bath (0-5 °C), dissolve dipropyl sulfide (1.0 eq) in glacial acetic acid.
 - **Causality:** The acidic medium can activate the H_2O_2 , and the low temperature helps to control the exothermicity of the reaction and minimize over-oxidation.[8]
- **Addition of Oxidant:** Add 30% hydrogen peroxide (1.0-1.1 eq) dropwise to the stirred solution over 30 minutes, ensuring the internal temperature does not exceed 10 °C.
 - **Causality:** A slow, dropwise addition is crucial. Adding the oxidant too quickly can lead to a runaway reaction and the formation of the undesired sulfone byproduct.
- **Reaction Monitoring:** After the addition is complete, allow the reaction to stir at room temperature. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting sulfide is consumed (typically 2-4 hours).
- **Workup - Quenching:** Carefully pour the reaction mixture into a beaker containing cold water.
- **Workup - Neutralization:** Slowly add saturated sodium bicarbonate solution until the effervescence ceases and the pH is neutral (pH ~7). This step neutralizes the acetic acid.

- Extraction: Transfer the aqueous mixture to a separatory funnel and extract with dichloromethane (3x volumes).
- Drying and Concentration: Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude **dipropyl sulfoxide**.
- Purification & Characterization: If necessary, purify the product by vacuum distillation or column chromatography. Confirm the identity and purity of the final product using NMR and IR spectroscopy.

Part 3: Chemical Reactivity and Synthetic Utility

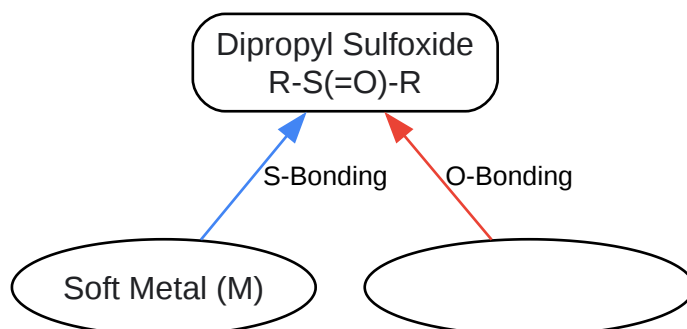
The sulfinyl group is the hub of **dipropyl sulfoxide**'s reactivity, enabling transformations that are valuable in organic synthesis.

Coordination Chemistry

Like other sulfoxides, **dipropyl sulfoxide** is an ambidentate ligand, capable of coordinating to transition metals through either the sulfur or the oxygen atom.[2] The choice of coordination site is governed by Hard-Soft Acid-Base (HSAB) theory.

- S-Bonding: Soft metal centers (e.g., Pd(II), Pt(II)) prefer to bind to the soft sulfur atom.[10]
- O-Bonding: Hard metal centers (e.g., Ru(III)) prefer to bind to the hard oxygen atom.[2]

This property makes sulfoxides useful ligands in catalysis, allowing for the fine-tuning of a metal center's electronic properties.[11]



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Caption: Ambidentate coordination of **dipropyl sulfoxide**.

Thermal Elimination

When a sulfoxide possesses a β -hydrogen, it can undergo a thermal syn-elimination reaction (an E_i mechanism) to form an alkene and a sulfenic acid.[2] This reaction is a valuable method for introducing double bonds into organic molecules under neutral conditions. The reaction proceeds through a five-membered cyclic transition state.[12]

Part 4: Applications in Research and Development

While a less common solvent than DMSO, **dipropyl sulfoxide** finds niche applications in pharmaceutical development and metabolic studies.

Enhancing Drug Solubility and Bioavailability

In pharmaceutical formulations, **dipropyl sulfoxide** can act as a non-volatile excipient to improve the characteristics of active pharmaceutical ingredients (APIs). For example, it has been shown to react with steroids like Testosterone Decanoate to form a sulfoxide derivative. This modification can enhance the solubility and, consequently, the bioavailability of the parent steroid.[5] The polar sulfoxide group can disrupt the crystal lattice of the API and improve its interaction with aqueous environments.

Metabolic Fate and Pharmacokinetics

Understanding a compound's metabolic pathway is critical in drug development. Studies in rats have shown that after oral administration, **dipropyl sulfoxide** is readily absorbed.[13] The primary metabolic pathway is further oxidation of the sulfur center to form the corresponding dipropyl sulfone.[13] Both the sulfoxide and its sulfide precursor are primarily excreted through urine, with biliary excretion also playing a significant role.[13] The absorption and elimination half-lives for **dipropyl sulfoxide** were found to be approximately 5 and 8 hours, respectively, in rats.[13]



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Caption: Metabolic oxidation pathway of **dipropyl sulfoxide**.

Part 5: Safety, Handling, and Storage

Proper handling of any chemical reagent is paramount for laboratory safety.

Hazard Identification

According to the Globally Harmonized System (GHS), **dipropyl sulfoxide** presents a specific inhalation hazard.

- GHS Classification: H334 - May cause allergy or asthma symptoms or breathing difficulties if inhaled.^[3] It is crucial to handle this compound in a well-ventilated area, preferably within a fume hood, and to use appropriate personal protective equipment (PPE).

Safe Handling and Storage Protocol

- Engineering Controls: Always handle **dipropyl sulfoxide** inside a certified chemical fume hood to avoid inhalation of vapors.
- Personal Protective Equipment (PPE): Wear standard PPE, including nitrile gloves, safety glasses with side shields, and a lab coat.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from strong oxidizing agents and ignition sources.^[14]
- Thermal Stability: While **dipropyl sulfoxide** itself is stable under normal conditions, it is important to exercise caution when heating it, especially in the presence of other reagents. Its structural relative, DMSO, is known to decompose exothermically, and this decomposition can be catalyzed by acids, bases, or metal salts.^[15] Similar precautions should be taken with **dipropyl sulfoxide**; reactions at elevated temperatures should be carefully monitored.
- Spill & Disposal: In case of a spill, absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for chemical waste disposal.^[16] Dispose of waste in accordance with local, state, and federal regulations.

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